

food residue analysis of Metalaxyl with Metalaxyl-¹³C₆

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Compound Focus: Metalaxyl-¹³C₆

CAS No.: 1356199-69-3

Cat. No.: S1799545

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The Analytical Challenge

Metalaxyl is a systemic fungicide widely used in agriculture. For example, in potato cultivation, farmers may apply it numerous times during a single production cycle, with the final application sometimes occurring just two weeks before harvest [1]. This practice necessitates rigorous monitoring of residue levels in food products to ensure consumer safety. Accurate analysis is technically challenging due to the complex nature of food matrices, which can interfere with the detection and quantification of the pesticide.

The use of a stable isotope-labeled internal standard like **Metalaxyl-¹³C₆** (CAS No. 1356199-69-3) corrects for losses during sample preparation and minimizes matrix effects during instrumental analysis, leading to highly precise and reliable results [2] [3].

Application Notes: Metalaxyl-¹³C₆ in Food Residue Analysis

Metalaxyl-¹³C₆ is an isotopologue where six carbon atoms are replaced with the stable carbon-13 isotope. It is the ideal internal standard for quantifying metalaxyl residues via LC-MS or GC-MS because:

- **Identical Chemistry:** It possesses virtually identical chemical and physical properties to native metalaxyl, ensuring it behaves the same way during extraction, cleanup, and chromatography [3].

- **Distinct Mass:** Its higher molecular mass (approximately 285.29 g/mol) allows mass spectrometers to easily distinguish it from the native compound, providing a clear reference for quantification without analytical interference [2] [3].
- **Primary Application:** It is used as an internal standard in quantitative analysis to correct for matrix effects and procedural losses, ensuring high accuracy and precision in results [3].

The following table summarizes its key characteristics:

Property	Description
CAS Number	1356199-69-3 [3]
Molecular Formula	$C_9^{13}C_6H_{21}NO_4$ [2]
Molecular Weight	~285.29 g/mol [2] [3]
Appearance	White to off-white solid [2]
Storage	-20°C [3]
Role in Analysis	Internal Standard for LC-MS/GC-MS [3]

Detailed Analytical Protocol

This protocol outlines a robust method for determining metalaxyl residues in food commodities like potatoes, grapes, and wine, based on established analytical procedures and incorporating the use of the isotopic internal standard [4].

Materials and Reagents

- **Analytical Standard:** Metalaxyl- $^{13}C_6$ (e.g., 99 atom% ^{13}C , 98% chemical purity) [3].
- **Solvents:** Acetonitrile, methanol, ethyl acetate (HPLC or GC grade).
- **Water:** Milli-Q water or equivalent.
- **SPE Sorbents:** Porous carbon sorbent (e.g., CARB GR) [4] or C18 can be evaluated for matrix-specific cleanup.

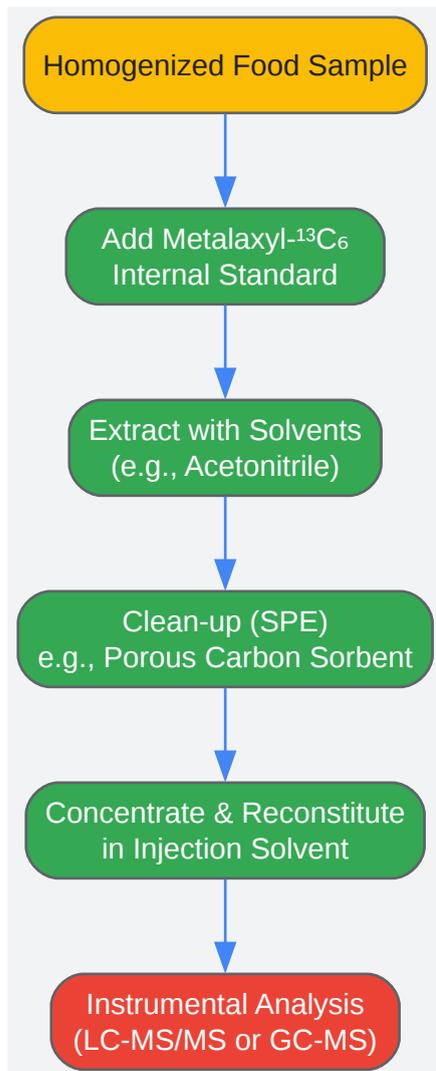
- **Equipment:** Analytical balance, centrifuge, vortex mixer, nitrogen evaporator, LC-MS/MS or GC-MS system.

Standard Solution Preparation

- **Stock Solution (~100 mg/L):** Accurately weigh ~1 mg of Metalaxyl-¹³C₆ and dissolve in 10 mL of methanol. Store at -20°C.
- **Working Internal Standard Solution (~1 mg/L):** Dilute the stock solution in methanol. This solution is added to every sample (standard, blank, and unknown) before extraction.

Sample Preparation and Extraction

The following workflow visualizes the key steps from sample receipt to instrumental analysis:



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- **Homogenization:** Process the food sample (e.g., potato tuber, grapes) into a fine, homogeneous slurry.
- **Weighing:** Weigh 5.0 ± 0.1 g of homogenized sample into a centrifuge tube.
- **Fortification with IS:** Add a known volume (e.g., 50 μ L) of the ~ 1 mg/L Metalaxyl- $^{13}\text{C}_6$ working solution to the sample. This corrects for subsequent losses.
- **Extraction:** Add extraction solvent (e.g., 10 mL of acetonitrile), vortex mix vigorously for 1 minute, and then centrifuge.
- **Clean-up (SPE):** Pass an aliquot of the extract through a Solid Phase Extraction (SPE) cartridge. Using a porous carbon sorbent like CARB GR has been shown to provide excellent recovery (80-99%) for metalaxyl from complex matrices like wine [4].
- **Concentration:** Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute the residue in an appropriate volume (e.g., 500 μ L) of methanol or initial mobile phase for instrumental analysis.

4. Instrumental Analysis: LC-MS/MS

This is the preferred method for its sensitivity and specificity.

- **Chromatography:**
 - **Column:** C18 column (e.g., 250 mm x 4.0 mm, 5 μ m) [5].
 - **Mobile Phase:** Methanol/Water or Acetonitrile/Water with a gradient elution.
 - **Flow Rate:** 1.0 mL/min [5].
- **Mass Spectrometry (MS/MS):**
 - **Ionization:** Electrospray Ionization (ESI), positive mode.
 - **Detection:** Multiple Reaction Monitoring (MRM). Monitor specific transitions for both native metalaxyl and the internal standard.

The table below suggests typical MRM transitions:

Compound	Precursor Ion (m/z)	Product Ion 1 (m/z)	Product Ion 2 (m/z)
Metalaxyl	280.2	220.1	160.1
Metalaxyl- $^{13}\text{C}_6$	286.2	226.1	166.1

Quantification and Quality Control

- **Calibration Curve:** Prepare a series of calibration standards containing a fixed, known concentration of Metalaxyl-¹³C₆ and varying concentrations of native metalaxyl. Plot the peak area ratio (native/IS) against concentration.
- **Calculation:** The concentration of metalaxyl in the sample is determined by back-calculating from the calibration curve using the measured peak area ratio.
- **Quality Control:** Include procedural blanks, recovery samples (blank matrix spiked with known amounts of analyte), and continuing calibration verification standards in each batch.

Protocol Validation and Troubleshooting

A validated method is essential for generating reliable data. Key performance characteristics to evaluate are summarized below:

Validation Parameter	Target Performance	Notes
Linearity	$R^2 \geq 0.995$	Over the calibrated range (e.g., 0.001–0.5 mg/L)
Recovery	70-120%	Varies by matrix; e.g., 80-99% in wine [4]
Repeatability (RSD%)	< 15%	For replicate fortified samples
Limit of Quantification (LOQ)	< 0.75 µg/kg	Method-dependent; can be as low as 0.5 µg/L with MS detection [4]

Common Issues and Solutions:

- **Low Recovery of Internal Standard:** Check the integrity of the standard solution and ensure it is added at the very beginning of the extraction process.
- **Matrix Suppression/Enhancement in MS:** The use of Metalaxyl-¹³C₆ as an IS effectively corrects for this. Ensure the clean-up step is optimized for your specific food matrix.
- **Chromatographic Peak Tailing:** Confirm that the mobile phase and column are suitable. A well-maintained C18 column with a methanol/water mobile phase typically provides good peak shape [5].

Conclusion

Using **Metalaxyl-¹³C₆** as an internal standard within a well-defined protocol involving SPE cleanup and LC-MS/MS analysis provides a robust, accurate, and precise method for monitoring metalaxyl residues in food. This approach is critical for ensuring food safety and complying with regulatory standards.

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